

Basic Information and Physicochemical Properties

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Compound Focus: 6-Aminoindolin-2-one

CAS No.: 150544-04-0

Cat. No.: S667192

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The compound **6-amino-1,3-dihydroindol-2-one** (also known as 6-amino-2-oxindole) has the CAS Number 150544-04-0. The table below summarizes its core molecular data and measured physical properties [1]:

Property	Value / Description
CAS Number	150544-04-0
Molecular Formula	C ₈ H ₈ N ₂ O
Molecular Weight	148.16 g/mol
Density	1.307 g/cm ³
Melting Point	200 °C (decomposition)
Boiling Point	394.3 °C at 760 mmHg
Flash Point	192.2 °C

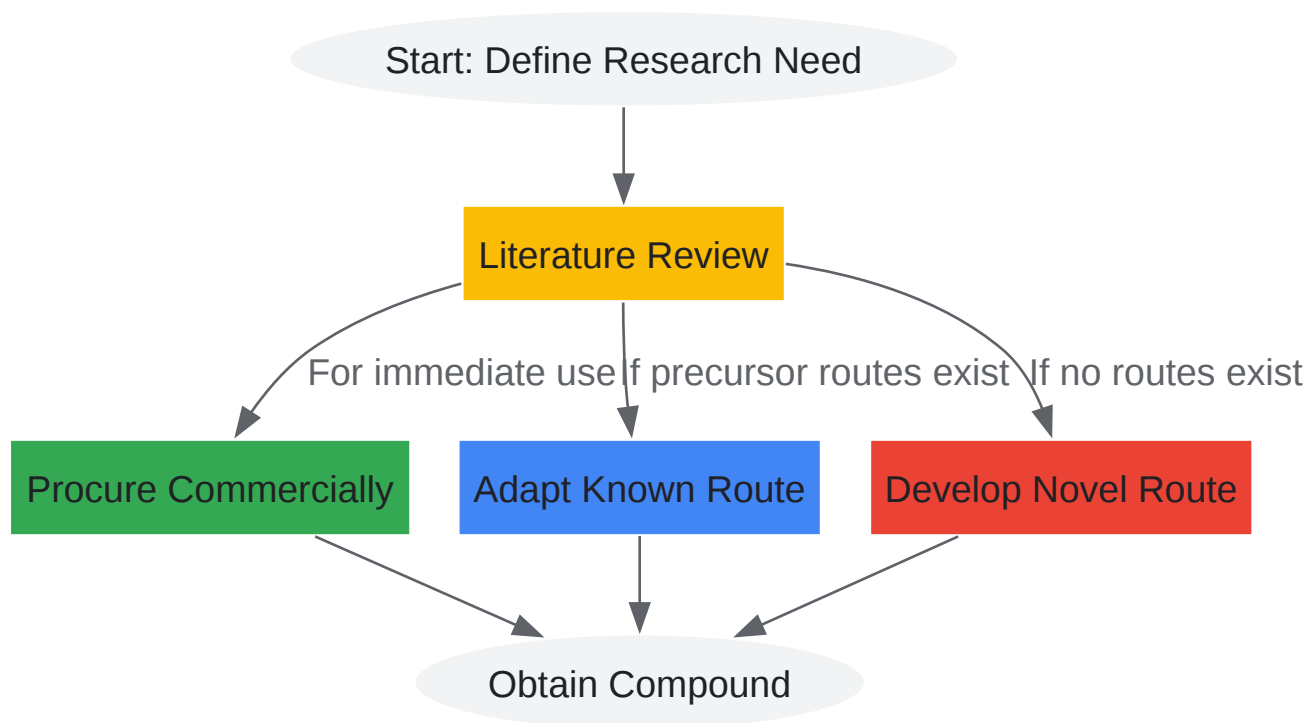
Research Context and Commercial Availability

This compound is primarily used as a building block in organic and medicinal chemistry research.

- **Commercial Source:** Several chemical suppliers, primarily based in China, list 6-amino-1,3-dihydroindol-2-one as available for procurement. These suppliers typically offer it as a manufacturer or for custom synthesis, with minimum orders ranging from 1 milligram to 1 kilogram [1].
- **Related Research Context:** While a direct synthesis for this specific compound was not found, the search results highlight its structural family's relevance:
 - **Spirooxazines Synthesis:** A one-pot synthesis method exists for creating 6'-amino-substituted spirooxazines, which are photochromic compounds. This demonstrates that 6-amino indoline derivatives are valuable precursors in constructing complex heterocyclic systems [2].
 - **Cytotoxic Compounds:** Research into novel 3,3-bis(indol-3-yl)-1,3-dihydroindol-2-ones (complex oxindole derivatives) has shown that substitutions on the oxindole ring can lead to compounds with high in vitro cytotoxic activity against human tumor cell lines [3] [4] [5]. This underscores the importance of the oxindole scaffold in drug discovery.

Suggested Workflow for Protocol Development

Based on the information available, here is a logical pathway to establish a synthesis method.



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References

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